Ofornine Technical Support Center: Dosage Optimization

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Compound of Interest	
Compound Name:	*Ofornine*
CAS No.:	*87784-12-1*
Cat. No.:	*B1619044*

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Welcome to the technical support center for **Ofornine**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing **Ofornine** dosage to enhance therapeutic efficacy while minimizing side effects.

Disclaimer: **Ofornine** is an investigational compound. All protocols and data presented are for research purposes only and are based on preclinical models. Always consult relevant safety guidelines and institutional protocols before conducting experiments.

Frequently Asked Questions (FAQs)

Q1: What is the established mechanism of action for **Ofornine**?

A1: **Ofornine** is a potent and selective ATP-competitive inhibitor of Tyrosine Kinase X (TKX), a key enzyme in the oncogenic PI3K/AKT/mTOR signaling pathway. At higher concentrations, **Ofornine** can exhibit off-target inhibition of Tyrosine Kinase Y (TKY), which is involved in maintaining cardiovascular homeostasis. This dual-activity profile underscores the importance of precise dosage optimization.

Q2: What are the most common dose-limiting toxicities observed in preclinical studies?

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A2: The most frequently observed dose-dependent side effects in rodent and canine models are cardiovascular in nature, including bradycardia and transient hypotension, which are attributed to the off-target inhibition of TKY. Other observed toxicities include mild gastrointestinal distress and reversible elevation of liver enzymes at higher dose ranges.

Q3: How can I establish the initial therapeutic window for **Ofornine** in a new cancer cell line?

A3: To establish a therapeutic window, it is recommended to determine the half-maximal inhibitory concentration (IC50) for both the target kinase (TKX) and the primary off-target kinase (TKY). A significant separation (ideally >100-fold) between the IC50 values for TKX and TKY indicates a favorable initial therapeutic window. This should be followed by cell viability assays to correlate kinase inhibition with anti-proliferative effects.

Q4: What is the recommended vehicle for in vivo administration of **Ofornine**?

A4: For intraperitoneal (i.p.) and oral gavage (p.o.) administration in rodents, a common vehicle is 0.5% methylcellulose with 0.1% Tween 80 in sterile water. It is crucial to ensure **Ofornine** is fully suspended before administration. Always run a vehicle-only control group to rule out any vehicle-induced toxicity.

Troubleshooting Guide

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Issue Encountered	Potential Cause	Recommended Action
High variance in tumor growth inhibition within the same dose group.	1. Improper drug formulation/suspension.2. Inconsistent administration technique.3. Variation in tumor implantation site or initial tumor volume.	1. Ensure the dosing solution is homogenous. Prepare fresh daily.2. Standardize administration procedures (e.g., depth for i.p. injection).3. Ensure initial tumor volumes are within a narrow range (e.g., 100-150 mm^3).
Unexpected animal mortality at a previously reported "safe" dose.	1. Animal strain susceptibility.2. Error in dose calculation or dilution.3. Vehicle toxicity or contamination.	1. Perform a dose range-finding study in the specific animal strain being used.2. Double-check all calculations and ensure accurate pipette calibration.3. Test the vehicle alone for any adverse effects.
Efficacy plateaus or decreases at the highest doses.	1. "Bell-shaped" dose-response curve.2. Induction of drug resistance mechanisms.3. Severe toxicity leading to reduced general health and impacting tumor growth measurements.	1. Evaluate a wider range of doses, including lower concentrations.2. Analyze tumor samples for expression of resistance markers.3. Monitor animal body weight and clinical signs closely. Consider a cyclical dosing schedule (e.g., 5 days on, 2 days off) to improve tolerability.

Data & Experimental Protocols

Table 1: Kinase Inhibition Profile of **Ofornine**

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Kinase Target	IC50 (nM)	Description
Tyrosine Kinase X (TKX)	5.2	Primary on-target kinase in the oncogenic pathway.
Tyrosine Kinase Y (TKY)	680.5	Primary off-target kinase linked to cardiovascular side effects.
Other Screened Kinases	>10,000	Panel of 100 other kinases showing minimal inhibition.

Table 2: Summary of Preclinical Tolerability Study in Mice (28-Day)

Dose Group (mg/kg/day, p.o.)	Key Observation	Incidence of Bradycardia
Vehicle Control	No adverse findings.	0%
10 mg/kg	No significant adverse effects noted.	0%
30 mg/kg	Minor, transient elevation in ALT/AST, resolved post-treatment.	5% (mild)
100 mg/kg	Significant ($p<0.05$) but reversible bradycardia observed within 2 hours of dosing. 15% mean body weight loss.	80% (moderate)

Protocol: In Vitro Kinase IC50 Determination

- Objective: To determine the concentration of **Ofornine** required to inhibit 50% of TKX and TKY activity.
- Materials: Recombinant human TKX and TKY enzymes, ATP, appropriate kinase substrate (e.g., poly-Glu,Tyr 4:1), **Ofornine** stock solution (10 mM in DMSO), kinase assay buffer, and

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a detection reagent (e.g., ADP-Glo™ Kinase Assay).

- Methodology:

1. Prepare a serial dilution of **Ofornine** in DMSO, typically from 100 µM down to 1 pM.
2. In a 384-well plate, add the kinase, the appropriate concentration of **Ofornine** dilution, and the substrate/ATP mixture.
3. Incubate the reaction at 30°C for 60 minutes.
4. Stop the reaction and measure the remaining kinase activity using the detection reagent according to the manufacturer's protocol.
5. Plot the percentage of kinase activity against the log concentration of **Ofornine**.
6. Calculate the IC50 value using a non-linear regression model (log(inhibitor) vs. response -- variable slope).

Visualizations

Signaling Pathway and Drug Action

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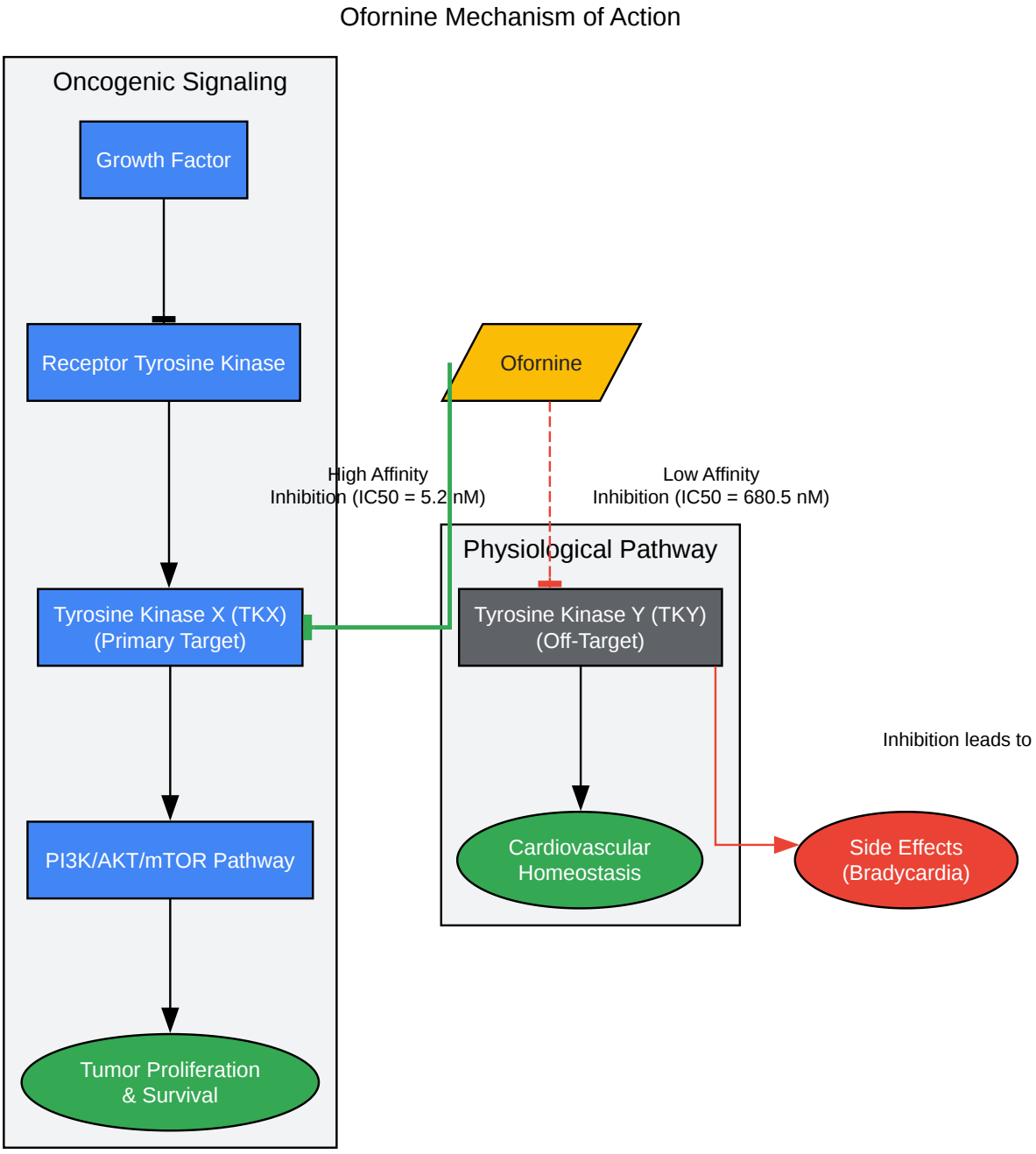

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Caption: **Ofornine**'s dual inhibition of on-target TKX and off-target TKY pathways.

Experimental Workflow for Dose Optimization

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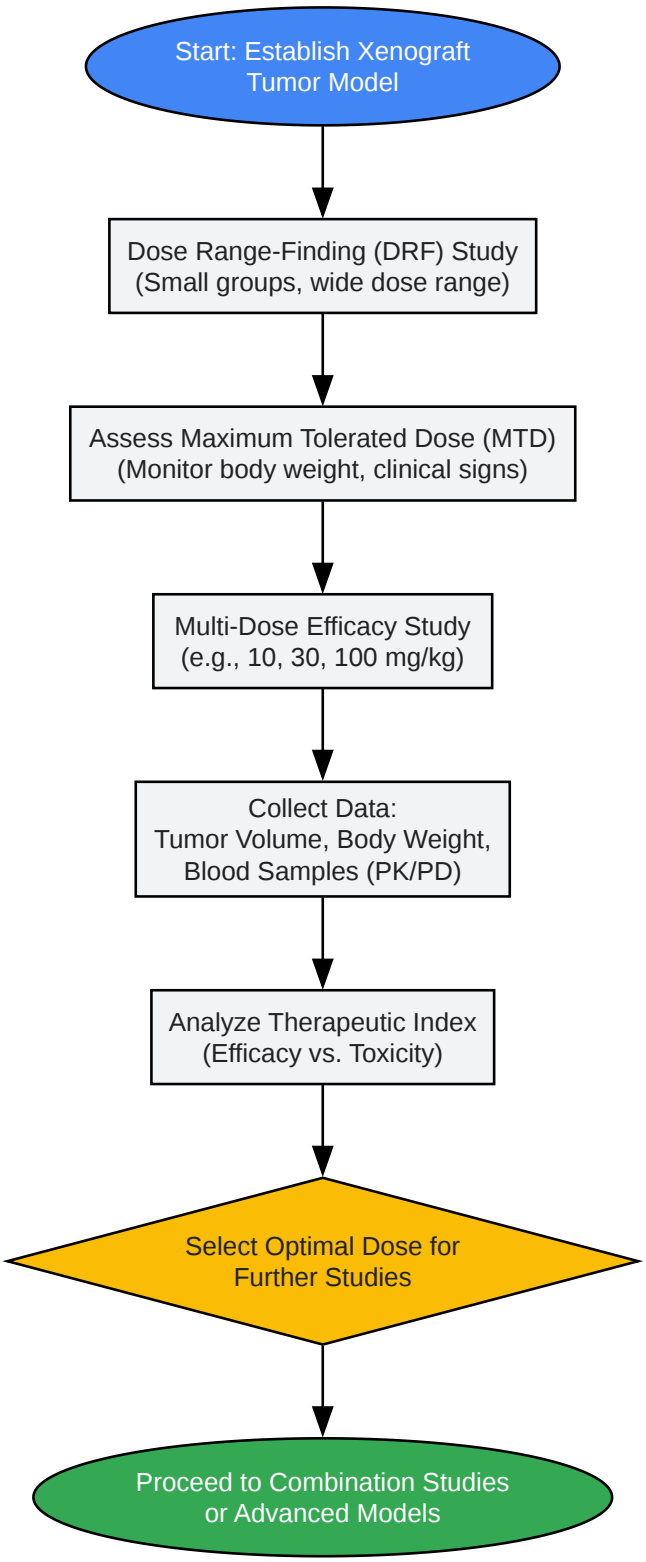
In Vivo Dose Optimization Workflow



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Caption: A stepwise workflow for determining the optimal **Ofornine** dose in preclinical models.

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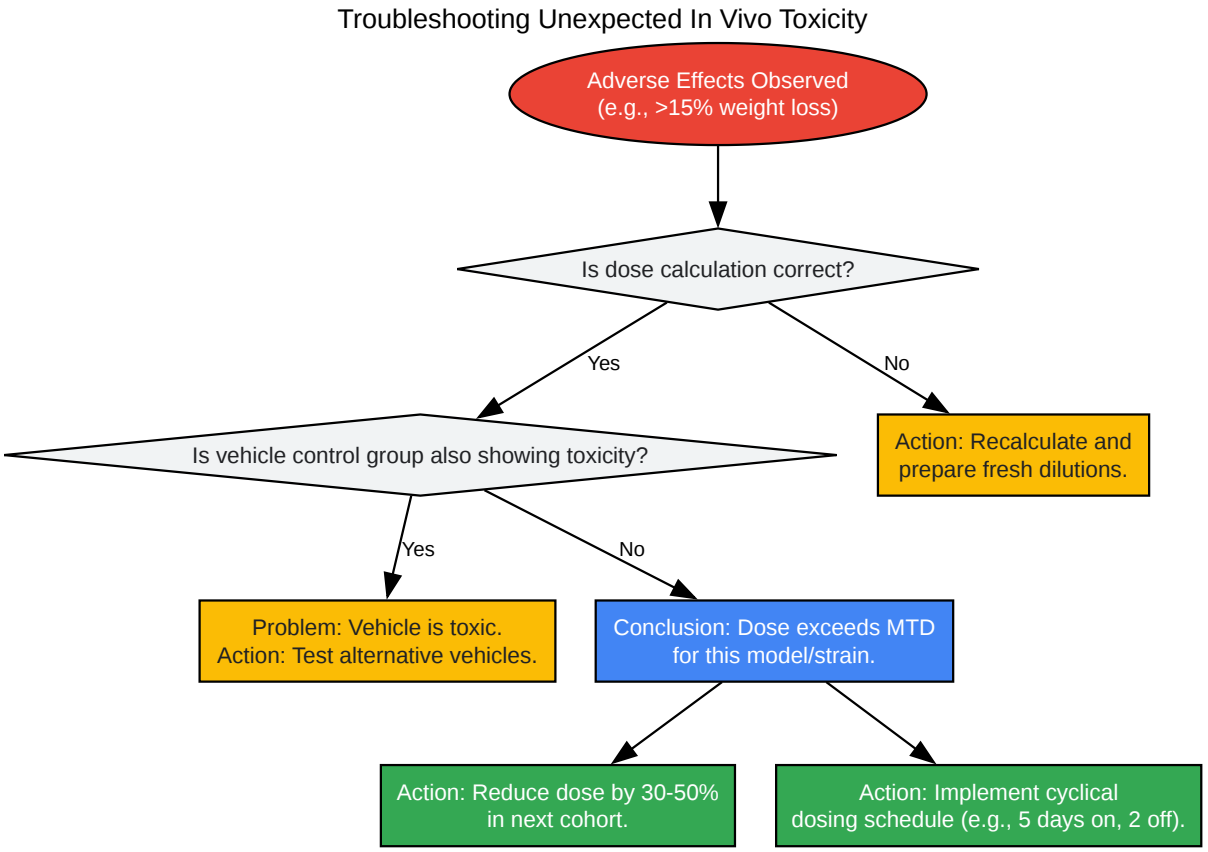
Troubleshooting Logic for Adverse Effects



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Caption: A decision tree for troubleshooting unexpected toxicity during **Ofornine** experiments.

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